

# Personal protective equipment for handling 2-Furoylacetonitrile

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## Compound of Interest

Compound Name: 2-Furoylacetonitrile

Cat. No.: B032225

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## Essential Safety and Handling Guide for 2-Furoylacetonitrile

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2-Furoylacetonitrile** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe handling and minimize exposure risks.

## Hazard Identification and Classification

**2-Furoylacetonitrile** is a hazardous substance that requires careful handling. The primary hazards are summarized below.

GHS Hazard Classification:

Hazard Class	Category	Signal Word	Hazard Statement
Acute Toxicity, Oral	4	Warning	H302: Harmful if swallowed[1]
Acute Toxicity, Dermal	4	Warning	H312: Harmful in contact with skin[1]
Acute Toxicity, Inhalation	4	Warning	H332: Harmful if inhaled[1]
Skin Corrosion/Irritation	2	Warning	H315: Causes skin irritation[1]
Serious Eye Damage/Eye Irritation	2A	Warning	H319: Causes serious eye irritation[1]
Specific target organ toxicity — Single exposure	3	Warning	H335: May cause respiratory irritation

## Physical and Chemical Properties:

Property	Value
Molecular Formula	C <sub>7</sub> H <sub>5</sub> NO <sub>2</sub> [1][2]
Molecular Weight	135.12 g/mol [2]
Appearance	Solid
Melting Point	81-85 °C[2]
Storage Class	11 - Combustible Solids

## Personal Protective Equipment (PPE)

Strict adherence to the following PPE requirements is mandatory to prevent personal exposure.

Protection Type	Equipment Specification	Purpose & Notes
Eye / Face	Tightly fitting safety goggles with side-shields or a full-face shield.	Must conform to NIOSH (US) or EN 166 (EU) standards to protect against dust particles and splashes.[3]
Skin / Body	Chemical-resistant gloves (e.g., Nitrile, Neoprene) and a fully buttoned lab coat.	Handle with gloves at all times. Impervious clothing should be worn to prevent skin contact. [3]
Respiratory	Dust mask type N95 (US) or a NIOSH/MSHA or EN 149 approved respirator.	Required when handling large quantities, if dust is generated, or if ventilation is inadequate. A full-face respirator may be necessary if exposure limits are exceeded or irritation is experienced.[3]

## Operational Plan: Step-by-Step Handling Protocol

Safe handling requires a controlled environment and methodical procedures.

### Preparation & Handling:

- **Designate Area:** Before starting, designate a specific area within a certified chemical fume hood for handling **2-Furoylacetonitrile**. [3]
- **Verify Safety Equipment:** Ensure that a safety shower and eyewash station are unobstructed and readily accessible. [3]
- **Don PPE:** Put on all required PPE as specified in the table above. [3]
- **Minimize Dust:** When weighing or transferring the solid, perform the task slowly and carefully to minimize dust generation and accumulation. [3]

- Avoid Contact: Do not allow the chemical to come into contact with skin or eyes.[4][5] Do not breathe in dust or vapors.[4]
- Hygiene: Wash hands thoroughly after handling.[4][6] Do not eat, drink, or smoke in the handling area.[4][6]

#### Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[4][6]
- Store in a locked cabinet or area.[4]
- Keep away from heat, sparks, and open flames.[4]
- Peroxide Formation: This material may form explosive peroxides upon prolonged storage. Containers should be dated upon opening and periodically tested for the presence of peroxides.[4][7]



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